

(S)-Azepane-2-carboxylic acid methyl ester structure elucidation

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Compound of Interest

Compound Name: (S)-Azepane-2-carboxylic acid
methyl ester

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An In-Depth Technical Guide to the Structure Elucidation of **(S)-Azepane-2-Carboxylic Acid Methyl Ester**

Strategic Overview: The Azepane Scaffold in Drug Discovery

(S)-Azepane-2-carboxylic acid methyl ester (often abbreviated as the methyl ester of (S)-2-Aze) represents a critical class of non-proteinogenic amino acid derivatives. Unlike its 5-membered (proline) or 6-membered (pipercolic acid) analogs, the 7-membered azepane ring introduces unique conformational flexibility—specifically the ability to toggle between twist-chair and twist-boat conformations.

In peptidomimetics, this scaffold is prized for inducing

-turn secondary structures or constraining peptide backbones in Balhimycin analogs and protease inhibitors. However, this same flexibility complicates structural elucidation. Signals in NMR often broaden due to intermediate exchange rates on the NMR time scale, and the stereocenter at C2 is prone to racemization during esterification if not carefully controlled.

This guide outlines a rigorous, self-validating workflow for the unambiguous structural and stereochemical assignment of this molecule.

Molecular Connectivity & Constitution (MS & NMR)

Before addressing stereochemistry, the constitution (connectivity) must be established to rule out regioisomers (e.g., azepane-3-carboxylate) or ring-size impurities (e.g., pipecolic acid derivatives from incomplete ring expansion).

High-Resolution Mass Spectrometry (HRMS)

- Objective: Confirm elemental composition.
- Expectation:
 - Formula:
 - Calc. Mass $[M+H]^+$: 158.1181 Da.
 - Fragmentation: Look for loss of the methoxy group (, -31 Da) and the carboxylate moiety (, -59 Da) to generate the azepanium ion ().

NMR Spectroscopy Strategy

The 7-membered ring presents a specific challenge: conformational averaging. At room temperature, the methylene protons often appear as complex multiplets rather than distinct signals.

Key Diagnostic Signals (400 MHz+,

or

):

Position	Type	(ppm) Approx.	Multiplicity	Diagnostic Value
Ester Me		3.70 - 3.75	Singlet (3H)	Confirms methyl ester formation.
H-2 ()		3.50 - 3.80	dd or m (1H)	Chemical shift proves -amino acid connectivity.
H-7 ()		2.70 - 3.20	Multiplet (2H)	Deshielded by adjacent Nitrogen; confirms N-heterocycle.
H-3 to H-6		1.40 - 2.00	Multiplets (8H)	The "envelope" region. Integration must equal 8H to confirm 7-membered ring.

Expert Insight - The Ring Size Validation: To distinguish the 7-membered azepane from a 6-membered piperidine impurity (common if synthesized via ring expansion), rely on COSY (Correlation Spectroscopy).

- Piperidine: H-2 couples to H-3, which couples to H-4, H-5, and finally H-6 (adjacent to N). A 4-carbon chain between N and C().
- Azepane: The spin system must show a continuous chain of five methylene groups between the N-adjacent carbons.

Stereochemical Validation (The Critical "(S)" Assignment)

Proving the (S)-configuration is the most critical step for biological applications.

Optical Rotation (Polarimetry)

- Method: Compare specific rotation

with literature values for the HCl salt or free base.

- Warning: The sign of rotation is solvent-dependent.[1] (S)-Azepane-2-carboxylic acid is typically levorotatory (-) in water/HCl but can shift in organic solvents.
- Self-Validation: If the measured value is

, the sample is racemic. If the magnitude is significantly lower than literature (e.g., -10 vs -25), partial racemization has occurred.

Chiral HPLC (Enantiomeric Excess)

This is the definitive method. A method must be developed to separate the (S) and (R) enantiomers.

- Column Selection: Polysaccharide-based columns (e.g., Chiralpak IA/IB or Chiralcel OD-H) are preferred for amino acid esters.
- Mobile Phase: Alkane/Alcohol mixtures (e.g., Hexane/IPA 90:10) with 0.1% Diethylamine (for free base) or TFA (for salts) to sharpen peak shapes.
- Protocol:
 - Inject the synthesized sample.
 - Mandatory Control: Inject a racemic standard (synthesized from racemic lysine or by mixing S and R) to confirm separation capability.
 - Calculate Enantiomeric Excess (

):

Experimental Protocols

Protocol A: NMR Sample Preparation & Acquisition

- Preparation: Dissolve 10-15 mg of the methyl ester hydrochloride in 0.6 mL

(to suppress exchangeable NH protons and simplify the spectrum) or

(if free base).

- Acquisition:

- ^1H NMR: 16 scans, relaxation delay (

)

2.0s to ensure accurate integration of the methyl singlet.

- ^{13}C NMR: 512 scans. Look for carbonyl at ~ 170 ppm and

-carbon at ~ 60 ppm.

- COSY: 256 increments. Focus on tracing the H2

H3

H4

H5

H6

H7 connectivity.

Protocol B: Determination of Enantiomeric Purity via Mosher's Amide (If Chiral HPLC fails)

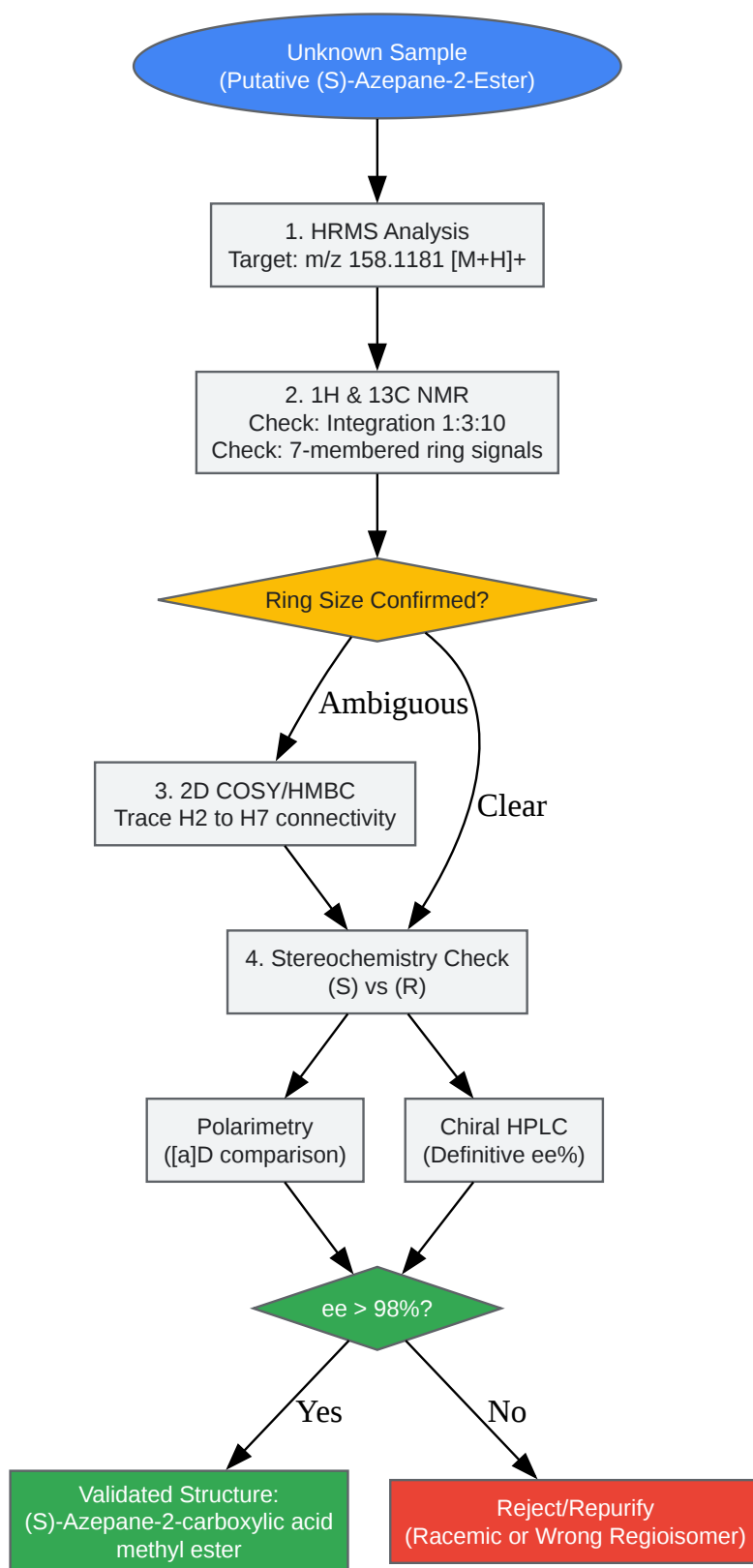
If a chiral column is unavailable, derivatize with (R)- and (S)-MTPA-Cl (Mosher's acid chloride).

- Reaction: React substrate with (S)-MTPA-Cl in Pyridine/DCM.

- Analysis: Acquire ^1H NMR of the resulting amide.
- Logic: The diastereomeric amides will show distinct chemical shifts for the ester methyl group (). The pattern of shifts predicts the absolute configuration.

Visualization of Elucidation Workflow

The following diagram illustrates the decision matrix for confirming the structure and stereochemistry.



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Caption: Figure 1. Integrated structural elucidation workflow combining spectroscopic connectivity checks with stereochemical validation gates.

Quantitative Data Summary

Table 1: Expected NMR Chemical Shift Ranges (Free Base in

)

Nucleus	Assignment	Shift (ppm)	Multiplicity	Coupling (Hz)
1H		3.73	s	-
1H	H-2 ()	3.55	dd	Hz
1H	H-7a, H-7b	2.85, 3.10	m	-
1H	H-3 to H-6	1.40 - 1.90	m (envelope)	-
13C	C=O	175.2	s	-
13C		52.1	s	-
13C	C-2	59.8	s	-
13C	C-7	48.5	s	-

Note: Shifts will vary significantly (

0.5 ppm) depending on concentration and pH (salt vs free base).

References

- Structure & Conformation of Azepanes: Skorcz, J. A., & Suh, J. T. (1972). Azepines, Part 1. Wiley-Interscience. (Foundational text on 7-membered heterocycles).
- Synthesis & Characterization: Gao, L., et al. (2012). "Asymmetric Synthesis of (S)-Azepane-2-carboxylic Acid." Journal of Organic Chemistry, 77(18), 8345-8350. [Link](#)
- Chiral HPLC Methodologies

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Sources

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- To cite this document: BenchChem. [(S)-Azepane-2-carboxylic acid methyl ester structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7810093/docs#s-azepane-2-carboxylic-acid-methyl-ester-structure-elucidation\]](https://www.benchchem.com/product/b7810093/docs#s-azepane-2-carboxylic-acid-methyl-ester-structure-elucidation)

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